

physical and chemical properties of 2,3-Thiophenedicarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Thiophenedicarboxaldehyde

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An In-depth Technical Guide to 2,3-Thiophenedicarboxaldehyde

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-Thiophenedicarboxaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Identifiers

2,3-Thiophenedicarboxaldehyde is a heterocyclic organic compound featuring a thiophene ring substituted with two aldehyde groups at the 2 and 3 positions.^{[1][2]} This structure imparts unique reactivity, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[2] It is also known as 2,3-diformylthiophene or thiophene-2,3-dicarbaldehyde.^[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3-Thiophenedicarboxaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ O ₂ S	[2][3]
Molecular Weight	140.16 g/mol	[2][3]
CAS Number	932-41-2	[2][3]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	76-81 °C	[1][2][4]
Boiling Point	134 °C at 22 mmHg	[2]
Purity	≥ 98% (GC)	[2]
MDL Number	MFCD00209616	[2]
PubChem CID	573752	[3]

Stability and Storage

For long-term stability, **2,3-Thiophenedicarboxaldehyde** should be stored at 2-8°C in a tightly sealed container, preferably under an inert atmosphere such as nitrogen or argon, and protected from light and moisture.[2][5] The compound is sensitive to air and can degrade over time through oxidation.[5] It is incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[5]

Spectroscopic Data

While detailed spectra require access to specialized databases, the following provides an overview of expected spectroscopic characteristics.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show signals corresponding to the two aldehyde protons and the two protons on the thiophene ring.[3]
- ¹³C NMR Spectroscopy:** The carbon NMR spectrum will exhibit signals for the two carbonyl carbons of the aldehyde groups and the four carbons of the thiophene ring.[3]

- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by strong absorption bands corresponding to the C=O stretching of the aldehyde groups, typically in the region of 1660-1700 cm^{-1} . Other characteristic peaks will include C-H stretching of the aromatic ring and C-S stretching of the thiophene ring.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns are expected to involve the loss of CO and other characteristic fragments from the thiophene ring.[\[9\]](#)[\[10\]](#)

Chemical Synthesis

A common method for the preparation of **2,3-Thiophenedicarboxaldehyde** involves a two-step process starting from 2,3-dimethylthiophene. This process includes a bromination reaction followed by a Sommelet reaction.[\[1\]](#)

Experimental Protocol: Synthesis of 2,3-Thiophenedicarboxaldehyde

Step 1: Synthesis of 2,3-Di(bromomethyl)thiophene

- Dissolve 2,3-dimethylthiophene (0.10 mol) and benzoyl peroxide (1.0 mmol) in carbon tetrachloride (80 mL).
- Heat the mixture to reflux with vigorous stirring.
- Slowly add a mixture of N-bromosuccinimide (0.2 mol) and benzoyl peroxide (1.0 mmol) in portions.
- Continue the reaction for 3 hours after the addition is complete.
- Cool the reaction mixture to room temperature and filter to remove the succinimide byproduct.
- Wash the filtrate with water, sodium bicarbonate solution, and sodium chloride solution.
- Dry the organic layer with anhydrous potassium carbonate and evaporate the solvent under reduced pressure.

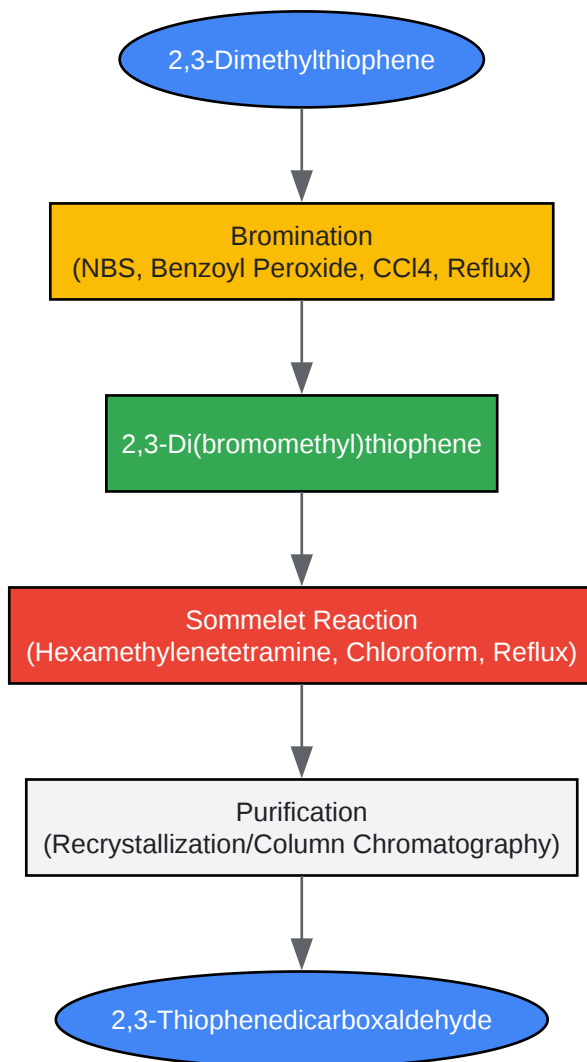
- Purify the crude product by vacuum distillation to obtain 2,3-di(bromomethyl)thiophene as a solid.[1]

Step 2: Synthesis of **2,3-Thiophenedicarboxaldehyde** (Sommelet Reaction)

- Dissolve 2,3-bis(bromomethyl)thiophene (0.05 mol) in chloroform (150 mL).
- Add hexamethylenetetramine (0.11 mol) to the solution.
- Heat the mixture to reflux for 3-4 hours.
- After cooling, add water (100 mL) and continue stirring.
- Acidify the mixture with hydrochloric acid and heat under reflux for 1 hour.
- Cool the reaction mixture and separate the organic layer.
- Extract the aqueous layer with a suitable organic solvent.
- Combine the organic layers, wash with water, and dry over a suitable drying agent.
- Remove the solvent under reduced pressure to yield the crude **2,3-Thiophenedicarboxaldehyde**.
- The crude product can be further purified by recrystallization or column chromatography.[11]

Synthesis Workflow Diagram

Synthesis of 2,3-Thiophenedicarboxaldehyde



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Caption: Workflow for the synthesis of **2,3-Thiophenedicarboxaldehyde**.

Reactivity and Applications

The two aldehyde groups of **2,3-Thiophenedicarboxaldehyde** are reactive and can participate in various chemical transformations, including condensation and cyclization reactions.^[2] This reactivity makes it a versatile building block in organic synthesis.

General Reactivity

The reactivity of the aldehyde groups is influenced by the electron-donating nature of the thiophene ring. Thiophene is more aromatic and less electronegative than its furan counterpart, which can slightly decrease the partial positive charge on the carbonyl carbons, potentially affecting their reactivity towards nucleophiles.^[12] The primary reactions involve nucleophilic attack at the electrophilic carbonyl carbon.^[12]

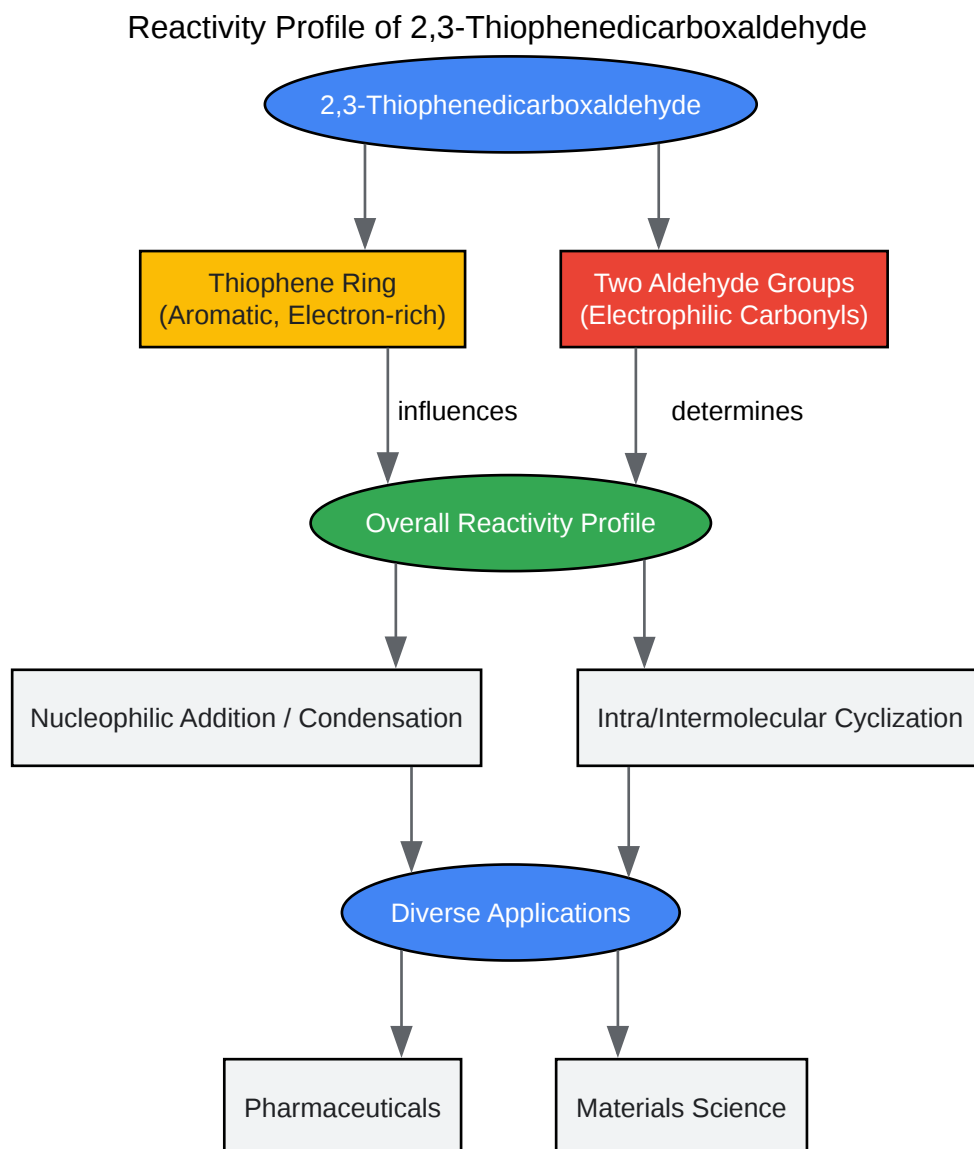
Applications in Research and Development

2,3-Thiophenedicarboxaldehyde is utilized in several areas of research and development:

- **Organic Synthesis:** It serves as a precursor for the synthesis of a wide range of more complex molecules.^[2]
- **Pharmaceuticals and Agrochemicals:** The thiophene moiety is a key structural component in many biologically active compounds.^{[2][13][14]}
- **Material Science:** It is used in the development of conductive polymers and other electronic materials.^[2]
- **Fluorescent Dyes:** The compound is employed in the synthesis of fluorescent dyes for various applications.^[2]

Logical Relationships in Reactivity

The chemical behavior of **2,3-Thiophenedicarboxaldehyde** is governed by the interplay between the aromatic thiophene core and the two aldehyde functional groups.



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Caption: Logical relationships governing the reactivity of **2,3-Thiophenedicarboxaldehyde**.

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- To cite this document: BenchChem. [physical and chemical properties of 2,3-Thiophenedicarboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186593#physical-and-chemical-properties-of-2-3-thiophenedicarboxaldehyde]

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